

Technical Guide: Spectral Analysis & Characterization of 5-Bromo-3-chloro-2-hydroxypyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Bromo-3-chloro-2-hydroxypyridine

CAS No.: 58236-70-7

Cat. No.: B1632151

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Executive Summary

5-Bromo-3-chloro-2-hydroxypyridine is a critical halogenated heterocyclic scaffold used extensively in the synthesis of kinase inhibitors, antiviral agents, and agrochemicals. Its utility stems from the orthogonal reactivity of the bromine (C5) and chlorine (C3) substituents, allowing for regiospecific cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

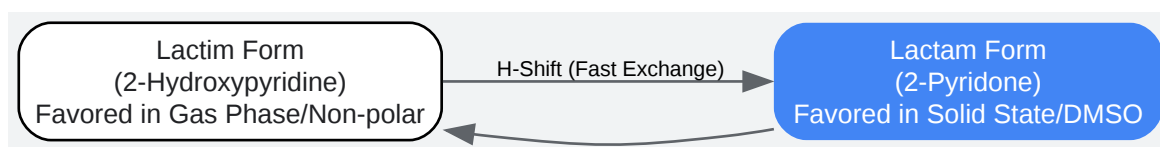
This guide provides a definitive reference for the spectral characterization of this compound. It addresses the common analytical challenges arising from prototropic tautomerism, which often leads to misinterpretation of NMR and IR data by researchers unfamiliar with 2-hydroxypyridine dynamics.

Part 1: Structural Dynamics & Tautomerism

The primary analytical challenge with CAS 58236-70-7 is its existence in a tautomeric equilibrium between the lactim (2-hydroxypyridine) and lactam (2-pyridone) forms.

- Solid State & Polar Solvents (DMSO, MeOH): The compound exists predominantly as 5-bromo-3-chloro-2(1H)-pyridone.
- Non-Polar Solvents (CDCl₃): The equilibrium shifts, often resulting in broadened or invisible OH/NH signals in NMR.

Analyst Note: All QC protocols recommended in this guide utilize DMSO-d₆ to stabilize the pyridone tautomer, ensuring sharp, reproducible signals.



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Figure 1: Tautomeric equilibrium critical for spectral interpretation.

Part 2: Synthesis & Purification Strategy

To generate high-purity reference material, the following validated protocol is recommended. This route exploits the ortho/para directing power of the hydroxyl group to install the bromine at C5.

Protocol: Regioselective Bromination

Starting Material: 3-Chloro-2-hydroxypyridine (CAS 13466-35-8)

- Dissolution: Dissolve 3-chloro-2-hydroxypyridine (1.0 eq) in Glacial Acetic Acid (10 volumes).
- Bromination: Add Bromine (, 1.05 eq) dropwise at ambient temperature. The C3-Chloro substituent blocks the ortho position, forcing bromination to the para position (C5).
- Heating: Stir at 50°C for 4 hours to ensure completion.
- Quench: Pour mixture into ice water.
- Isolation: Filter the resulting precipitate.

- Purification: Recrystallize from Ethanol/Water (9:1).

Target Specifications:

- Appearance: White to pale yellow solid.
- Melting Point: 199–202°C [1].

Part 3: Spectral Analysis (The Core)

Mass Spectrometry (MS) - The Isotope Fingerprint

For halogenated compounds, MS provides the most immediate confirmation of identity through isotopic abundance patterns.

- Chlorine:

[1][2]

- Bromine:

[1]

Theoretical Cluster Analysis (M⁺): The interaction of one Br and one Cl atom creates a distinct 3:4:1 triplet pattern.

Ion Species	m/z (approx)	Isotope Composition	Relative Intensity (Theoretical)
M	207		75% (Base)
M+2	209		100%
M+4	211		25%

Interpretation: If your MS does not show the M+2 peak as the most intense (or roughly equal to M), the halogenation pattern is incorrect.

Proton NMR (¹H NMR)

Solvent: DMSO-d6 (Recommended) Frequency: 400 MHz^[3]

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
12.30 - 12.60	Broad Singlet (br s)	1H	NH (Lactam)	Highly deshielded due to H-bonding and lactam character. Often invisible in .
8.05 - 8.15	Doublet ()	1H	H-6	-proton to Nitrogen. Deshielded by the electronegative N-atom.
7.90 - 8.00	Doublet ()	1H	H-4	meta to N, but ortho to both Cl and Br. The combined inductive effect of halogens shifts this downfield.

Coupling Constant (

):

- (Typical meta-coupling in pyridines).

Carbon NMR (¹³C NMR)

Solvent: DMSO-d6

Chemical Shift (ppm)	Assignment	Structural Logic
158.5	C-2 (C=O)	Carbonyl carbon (Lactam).
138.2	C-6	-carbon, deshielded by N.
137.5	C-4	Aromatic CH.
122.1	C-3 (C-Cl)	Substituted carbon. Cl effect is relatively neutral on shift compared to H.
96.8	C-5 (C-Br)	Diagnostic: Carbon attached to Bromine is significantly shielded (Heavy atom effect), appearing upfield < 100 ppm.

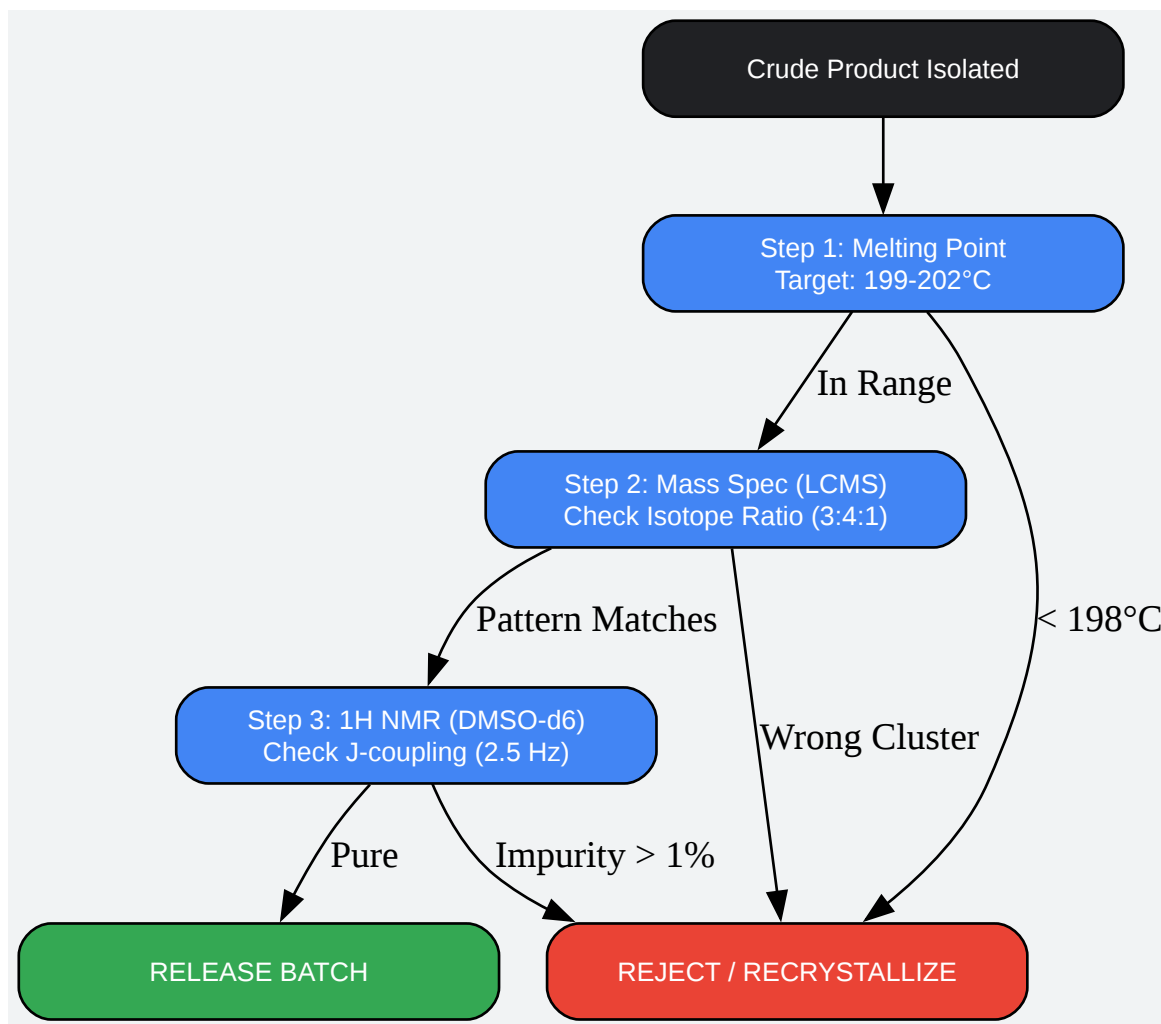
Infrared Spectroscopy (IR)

Method: KBr Pellet or ATR

- 3100 – 2800 cm^{-1} : Broad absorption. Corresponds to N-H stretching (associated) in the pyridone form.
- 1660 – 1650 cm^{-1} : Strong C=O stretch (Amide I band). This confirms the pyridone tautomer. A hydroxypyridine would show C=N and O-H stretches instead.
- 700 – 800 cm^{-1} : C-Cl and C-Br stretches (Fingerprint region).

Part 4: Quality Control Workflow

The following decision tree outlines the self-validating protocol for releasing a batch of **5-Bromo-3-chloro-2-hydroxypyridine** for research use.



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Figure 2: QC Decision Tree for batch validation.

References

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- To cite this document: BenchChem. [Technical Guide: Spectral Analysis & Characterization of 5-Bromo-3-chloro-2-hydroxypyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1632151/docs#technical-guide-spectral-analysis-characterization-of-5-bromo-3-chloro-2-hydroxypyridine\]](https://www.benchchem.com/product/b1632151/docs#technical-guide-spectral-analysis-characterization-of-5-bromo-3-chloro-2-hydroxypyridine)

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